

The Mechanism of Action of Si306: A Technical Guide

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Compound of Interest

Compound Name: Si306

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Abstract

Si306 is a potent, ATP-competitive pyrazolo[3,4-d]pyrimidine-based small molecule inhibitor of Src family kinases (SFKs).[1][2] Primarily investigated for its therapeutic potential in aggressive cancers such as glioblastoma (GBM), **Si306** exerts its anti-tumor effects through the modulation of critical signaling pathways involved in cell growth, survival, invasion, and drug resistance.[1][3] This technical guide provides an in-depth overview of the mechanism of action of **Si306**, detailing its molecular targets, downstream signaling consequences, and preclinical efficacy. The information presented herein is supported by quantitative data, detailed experimental protocols, and visual representations of the underlying molecular interactions.

Core Mechanism: Inhibition of Src Family Kinases

Si306 functions as a competitive inhibitor of c-Src tyrosine kinase, with a reported K_i value of 0.13 μM . [2][4] By binding to the ATP-binding pocket of Src, **Si306** prevents the phosphorylation of its downstream substrates, thereby attenuating Src-mediated signaling.[1] The inhibitory effects of **Si306** extend to other SFK members and it has been shown to be more potent than other Src inhibitors like dasatinib in certain GBM cell lines.[5]

Impact on Key Signaling Pathways

The inhibition of Src by **Si306** instigates a cascade of effects on interconnected signaling pathways crucial for glioblastoma pathogenesis.

Inhibition of Upstream and Associated Kinases

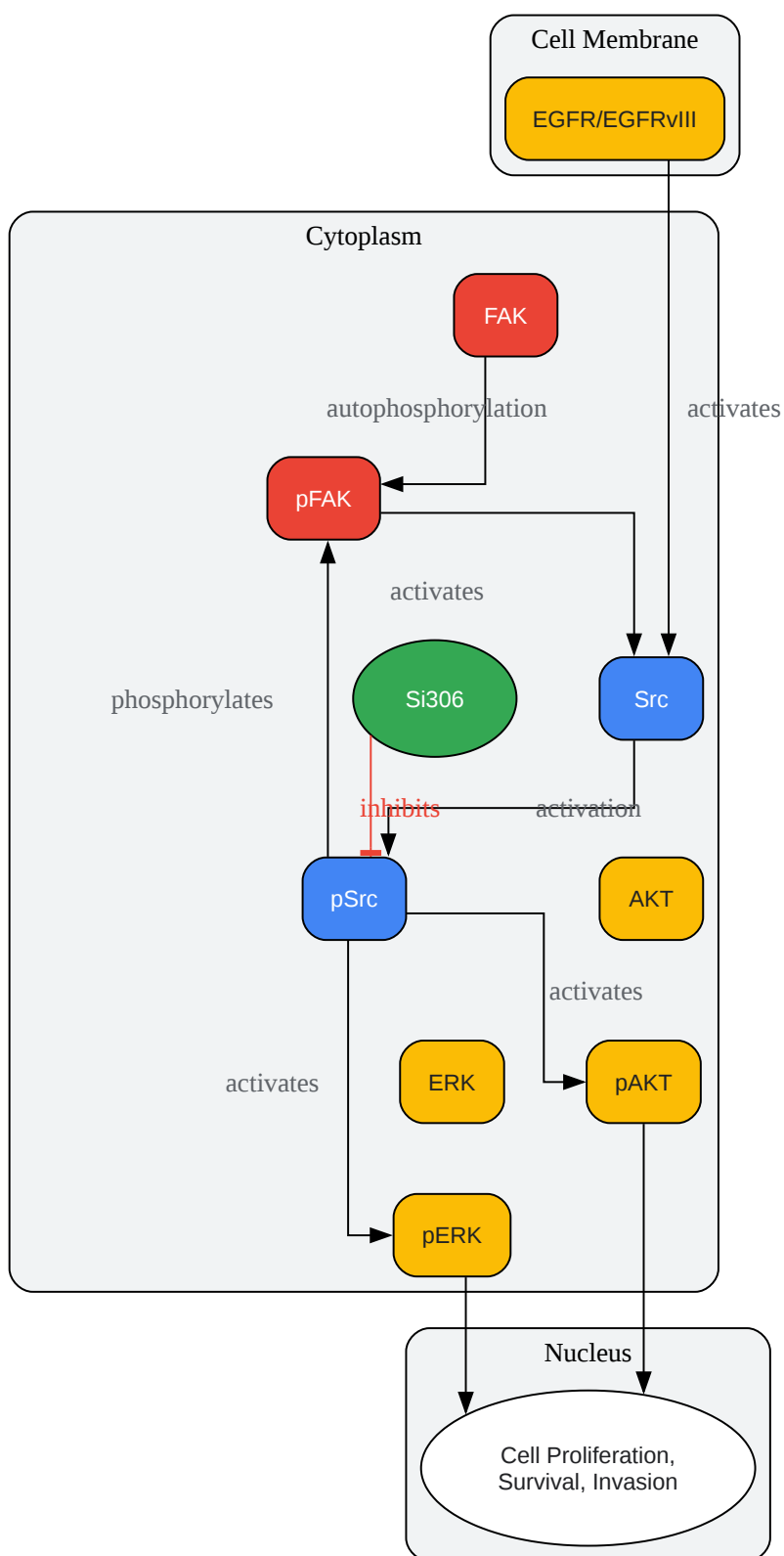
Preclinical studies have demonstrated that **Si306** not only inhibits Src but also affects the activity of its upstream regulators and associated kinases, including Focal Adhesion Kinase (FAK) and Epidermal Growth Factor Receptor (EGFR).^{[1][3]} Treatment with **Si306** leads to a significant reduction in the phosphorylated (active) forms of both Src and FAK.^[1] Furthermore, **Si306** has been shown to decrease the expression of both wild-type EGFR and the constitutively active EGFRvIII mutant in GBM cells.^[6]

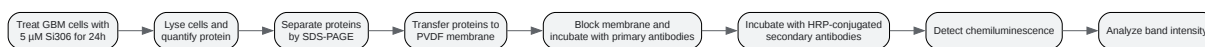
Downstream Signaling Consequences

The suppression of Src, FAK, and EGFR activity by **Si306** leads to the downregulation of key downstream pro-survival and pro-proliferative pathways. Specifically, **Si306** treatment has been observed to decrease the phosphorylation of Extracellular signal-regulated kinase (ERK) and Protein Kinase B (AKT), two central nodes in cancer cell signaling.^[1]

Signaling Pathway Diagram

The following diagram illustrates the proposed signaling pathway affected by **Si306**:





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References

- 1. Src Inhibitors Pyrazolo[3,4-d]pyrimidines, Si306 and Pro-Si306, Inhibit Focal Adhesion Kinase and Suppress Human Glioblastoma Invasion In Vitro and In Vivo - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 2. researchgate.net [researchgate.net]
- 3. Src Inhibitors Pyrazolo[3,4-d]pyrimidines, Si306 and Pro-Si306, Inhibit Focal Adhesion Kinase and Suppress Human Glioblastoma Invasion In Vitro and In Vivo - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. mdpi.com [mdpi.com]
- 5. A New Strategy for Glioblastoma Treatment: In Vitro and In Vivo Preclinical Characterization of Si306, a Pyrazolo[3,4-d]Pyrimidine Dual Src/P-Glycoprotein Inhibitor - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 6. mdpi.com [mdpi.com]
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